

# optimizing RO9021 concentration for in vitro experiments

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## Compound of Interest

Compound Name: RO9021

Cat. No.: B610541

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## RO9021 Technical Support Center

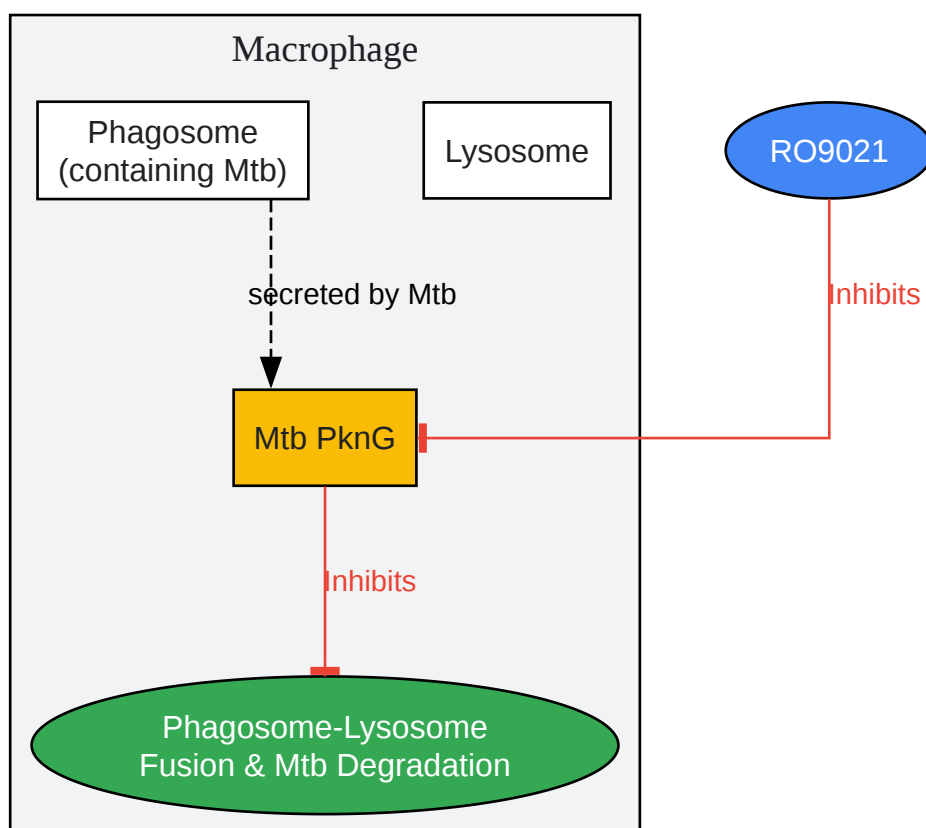
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals optimize the use of **RO9021** in in vitro experiments.

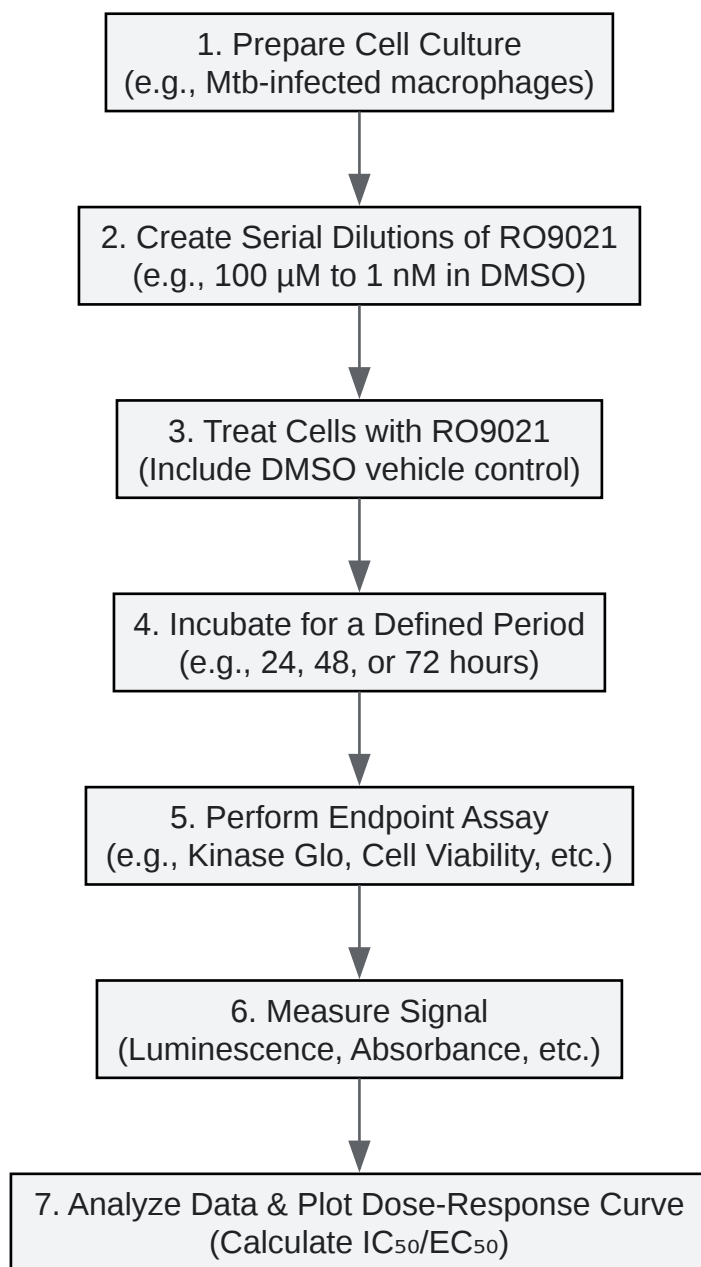
## Frequently Asked Questions (FAQs)

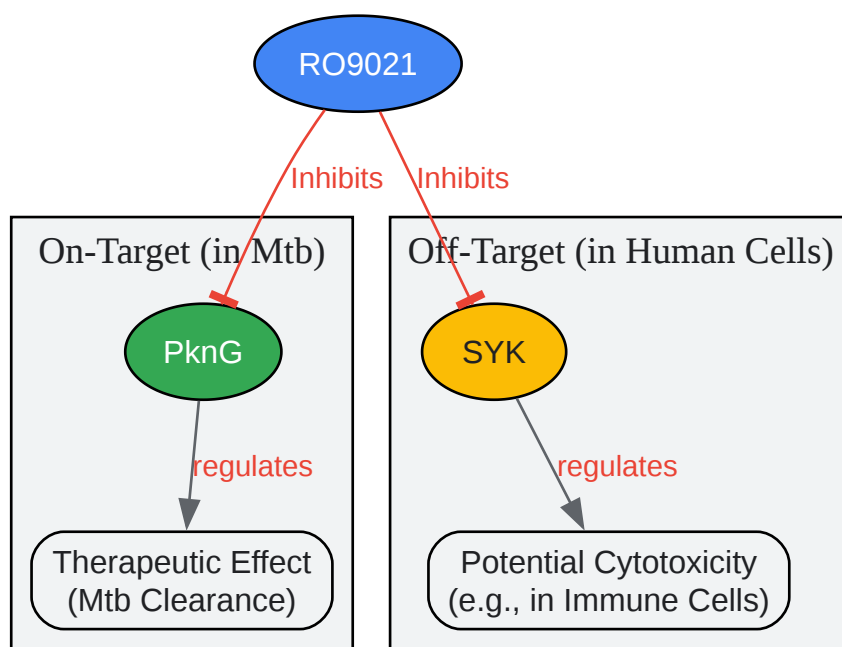
### General Information

Q: What is **RO9021** and what is its primary mechanism of action?

A: **RO9021** is a small molecule inhibitor identified as a potent inhibitor of Protein Kinase G (PknG), a serine/threonine kinase from Mycobacterium tuberculosis (Mtb).[1][2][3] PknG plays a critical role in the survival of Mtb within macrophages by preventing the fusion of the phagosome with the lysosome.[1][3] By inhibiting PknG, **RO9021** facilitates the delivery of Mtb to the lysosome for degradation, making it a promising candidate for anti-tuberculosis drug development.[1] The inhibitory effect is dose-dependent.[2][3][4]







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## References

- 1. Identifying RO9021 as a Potential Inhibitor of PknG from Mycobacterium tuberculosis: Combinative Computational and In Vitro Studies - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Identifying RO9021 as a Potential Inhibitor of PknG from Mycobacterium tuberculosis: Combinative Computational and In Vitro Studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. researchgate.net [researchgate.net]
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